

Cetareth-25: A Technical Assessment of Biodegradability and Environmental Impact

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Compound of Interest

Compound Name: PEG 25 cetostearyl ether

Cat. No.: B12400883

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Cetareth-25, a non-ionic surfactant widely utilized in the pharmaceutical and cosmetic industries, is a polyoxyethylene ether of a blend of cetyl and stearyl alcohols.[1][2][3][4] As with many excipients, a thorough understanding of its environmental fate and potential ecological impact is crucial for sustainable product development and regulatory compliance. This technical guide provides a comprehensive overview of the biodegradability and ecotoxicity of Cetareth-25, drawing upon available data for alcohol ethoxylates as a chemical class. This document summarizes key quantitative data, outlines relevant experimental protocols, and presents visual representations of biodegradation pathways and testing workflows to support informed decision-making by researchers and drug development professionals.

Chemical and Physical Properties

Cetareth-25 is a white, waxy solid that is soluble in water and alcohol, forming a colloidal or clear solution.[2] Its chemical structure consists of a hydrophobic fatty alcohol backbone (cetyl and stearyl alcohol) and a hydrophilic polyoxyethylene chain containing, on average, 25 ethylene oxide units.[1] This structure imparts its surfactant properties, making it an effective emulsifier, solubilizer, and cleansing agent in various formulations.[3][4][5]

Biodegradability

The biodegradability of a substance is a critical measure of its environmental persistence. Surfactants like Cetareth-25, upon entering aquatic environments, can be broken down by microorganisms. The extent and rate of this degradation are key to assessing their environmental impact.

Aerobic Biodegradation

Alcohol ethoxylates (AEOs), the chemical family to which Cetareth-25 belongs, are generally considered to be readily biodegradable.^{[6][7][8]} This classification is typically based on stringent test guidelines, such as the OECD 301 series, which assess the extent of mineralization (conversion to CO₂, water, and biomass) over a 28-day period. For a substance to be classified as "readily biodegradable," it must achieve a biodegradation level of at least 60% in a 10-day window within the 28-day test.^{[9][10]} Studies on branched AEOs with 1-20 moles of ethoxylate have shown that they meet the criteria for ready biodegradability.^{[6][7]}

While specific quantitative data for Cetareth-25 is not readily available in the public domain, the data for similar alcohol ethoxylates provides a strong indication of its likely behavior.

Table 1: Summary of Aerobic Biodegradability Data for Alcohol Ethoxylates

Substance Class	Test Guideline	Biodegradation (%)	Timeframe (days)	Classification
Branched Alcohol Ethoxylates (C8-C13, 1-20 EO)	OECD 301 series	>60%	28	Readily Biodegradable ^{[6][7]}
Linear Alcohol Ethoxylates	Not Specified	>60%	28	Readily Biodegradable
Oxo-Alcohol Ethoxylate (23 EO)	ISO 14593	>60%	28	Readily Biodegradable ^[11]
Linear Alcohol Ethoxylate (40 EO)	ISO 14593	>60%	28	Readily Biodegradable ^[11]

Note: EO refers to the number of ethoxylate units.

Anaerobic Biodegradability

Under anaerobic conditions, such as in some sediments and wastewater treatment sludge, the biodegradation of alcohol ethoxylates can also occur. Studies on linear alcohol ethoxylates have demonstrated their ultimate anaerobic biodegradability.^[12] The primary degradation pathway involves the stepwise cleavage of the ethoxylate units.^[12]

Environmental Fate and Ecotoxicity

The environmental impact of Cetareth-25 is determined by its behavior and effects on aquatic organisms.

Aquatic Toxicity

Alcohol ethoxylates can exhibit toxicity to aquatic organisms. According to notifications to the European Chemicals Agency (ECHA), Cetareth-25 is considered very toxic to aquatic life, and toxic to aquatic life with long-lasting effects.^[5] However, it is important to note that its ready biodegradability suggests that it is removed efficiently in wastewater treatment plants, which would limit chronic exposure in the aquatic environment.^[13]

Quantitative ecotoxicity data is often presented as the concentration of a substance that causes a specific effect in a certain percentage of the test population over a defined period. This includes the EC50 (half maximal effective concentration) for algae and aquatic invertebrates, and the LC50 (lethal concentration for 50% of the test population) for fish. While specific data for Cetareth-25 is limited, data for related alcohol ethoxylates indicates a potential for aquatic toxicity. One source provides an oral LD50 of 1260 mg/kg for rats and a dermal LD50 of 1260 mg/kg for rabbits for a substance identified as Cetareth-25.^[14]

Table 2: Summary of Ecotoxicity Data for Alcohol Ethoxylates

Organism	Endpoint	Value (mg/L)	Substance
Fish	LC50	Varies	Alcohol Ethoxylates[13]
Aquatic Invertebrates	EC50	Varies	Alcohol Ethoxylates[13]
Algae	EC50	Varies	Alcohol Ethoxylates[13]

Note: Specific values for Cetareth-25 are not available in the provided search results. The toxicity of alcohol ethoxylates can vary depending on the length of the alkyl chain and the degree of ethoxylation.

Experimental Protocols

Standardized test methods, primarily from the Organisation for Economic Co-operation and Development (OECD), are used to assess the biodegradability and ecotoxicity of chemicals.

Ready Biodegradability Testing (OECD 301)

The OECD 301 series of tests are designed to assess the ready biodegradability of chemicals in an aerobic aqueous medium.[9]

Objective: To determine the potential for a chemical to be rapidly and completely biodegraded by microorganisms.

Principle: A solution or suspension of the test substance in a mineral medium is inoculated with microorganisms (typically from a wastewater treatment plant) and incubated under aerobic conditions in the dark or diffuse light for 28 days.[9] The extent of biodegradation is measured by monitoring parameters such as the consumption of dissolved organic carbon (DOC), oxygen consumption, or the production of carbon dioxide.[9]

Key Parameters:

- **Inoculum:** Activated sludge from a domestic wastewater treatment plant.

- Test Duration: 28 days.[9]
- Pass Criteria: $\geq 60\%$ biodegradation within a 10-day window.[9][10]
- Reference Substance: A readily biodegradable substance like sodium benzoate or aniline is run in parallel to ensure the viability of the inoculum.[9]

Common OECD 301 Methods:

- OECD 301A (DOC Die-Away): Measures the removal of dissolved organic carbon.
- OECD 301B (CO₂ Evolution - Sturm Test): Measures the amount of CO₂ produced.
- OECD 301D (Closed Bottle Test): Measures the consumption of dissolved oxygen.[10]
- OECD 301F (Manometric Respirometry Test): Measures oxygen uptake in a closed respirometer.[10]

Aquatic Toxicity Testing

4.2.1. Algal Growth Inhibition Test (OECD 201)

Objective: To determine the effects of a substance on the growth of freshwater microalgae.

Principle: A culture of a selected algal species is exposed to various concentrations of the test substance in a nutrient-rich medium over a period of 72 hours. The growth of the algae is measured at specific time intervals and compared to a control group.

Endpoint: The EC₅₀ value, which is the concentration of the test substance that causes a 50% reduction in algal growth.

4.2.2. Daphnia sp. Acute Immobilisation Test (OECD 202)

Objective: To determine the acute toxicity of a substance to aquatic invertebrates, typically *Daphnia magna*.

Principle: Young daphnids are exposed to a range of concentrations of the test substance for 48 hours. The number of immobilized daphnids is recorded at 24 and 48 hours.

Endpoint: The EC50 value, which is the concentration of the test substance that immobilizes 50% of the daphnids.

4.2.3. Fish Acute Toxicity Test (OECD 203)

Objective: To determine the acute lethal toxicity of a substance to fish.

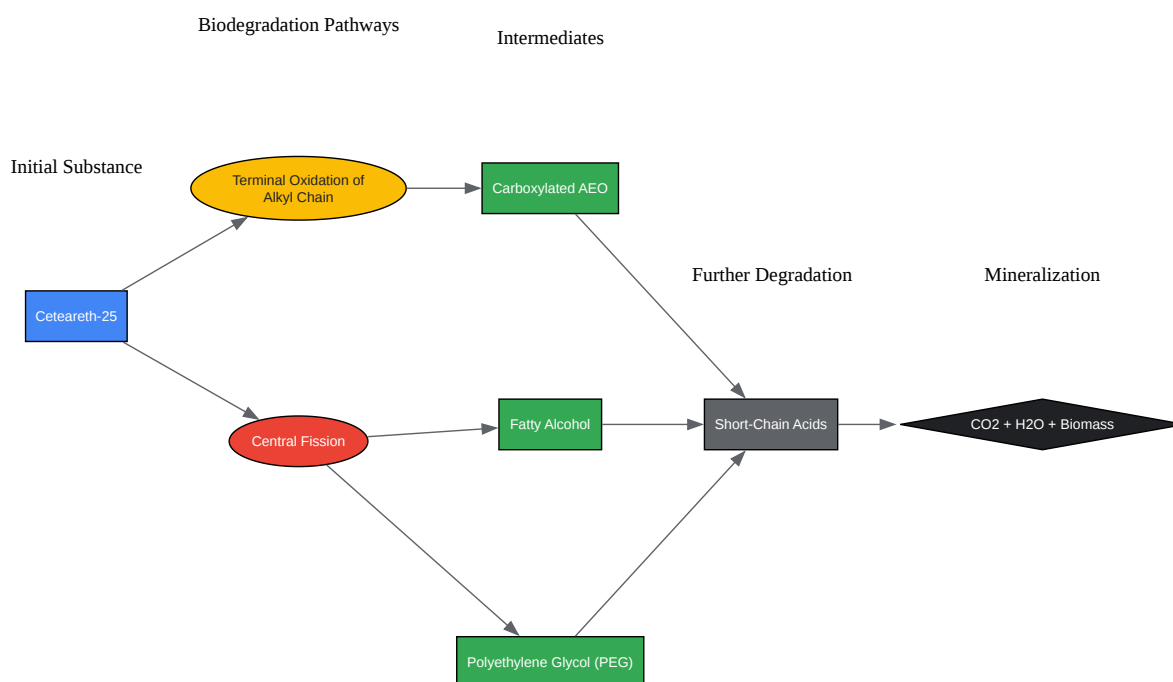
Principle: Fish of a recommended species are exposed to the test substance at various concentrations for a period of 96 hours. Mortalities are recorded at 24, 48, 72, and 96 hours.

Endpoint: The LC50 value, which is the concentration of the test substance that is lethal to 50% of the fish.

Signaling Pathways and Experimental Workflows

Aerobic Biodegradation Pathway of Alcohol Ethoxylates

The aerobic biodegradation of alcohol ethoxylates can proceed through two primary pathways: central fission and terminal oxidation of the alkyl chain. The following diagram illustrates a generalized pathway.

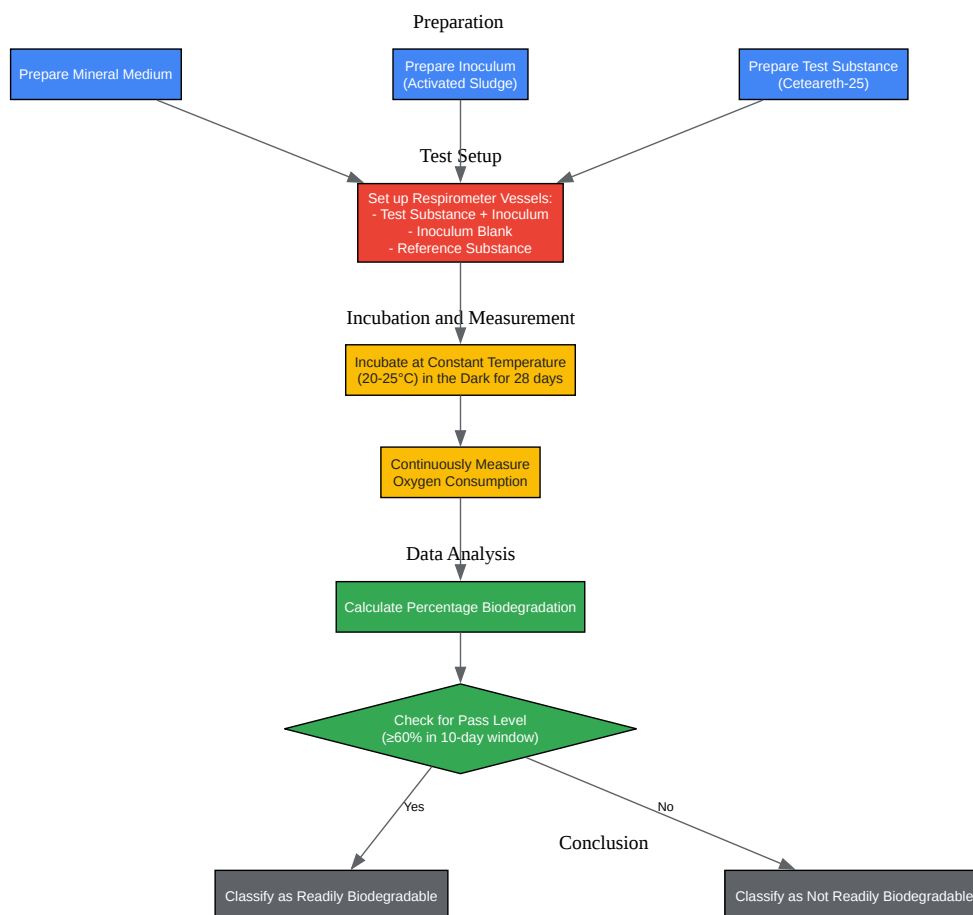


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Caption: Generalized aerobic biodegradation pathway of alcohol ethoxylates.

Experimental Workflow for OECD 301F (Manometric Respirometry Test)

The following diagram outlines the key steps in performing a ready biodegradability test according to the OECD 301F guideline.



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